

CCT251545 biomarker validation STAT1 phosphorylation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **CCT251545**

Cat. No.: S522971

Get Quote

Biomarker Profile: pSTAT1 (Ser727)

The table below summarizes the key quantitative and methodological data for using Phospho-STAT1 (Ser727) as a biomarker for **CCT251545** activity, as established in the foundational study [1] [2].

Parameter	Specification / Finding
Biomarker Name	Phospho-STAT1 at Serine 727 (pSTAT1-S727)
Relevant Inhibitor	CCT251545
Molecular Target	CDK8 and CDK19 Kinases [1]
Cellular/Tissue Context	Human colorectal cancer cells (e.g., SW620, LS174T); in vivo WNT-dependent tumor models [2].
Detection Method	Cellular Thermal Shift Assay (CETSA), Western Blot [2].
Key Experimental Finding	CCT251545 treatment reduces pSTAT1-S727 levels, demonstrating direct CDK8/19 target engagement in cells and in vivo [1] [2].
Signaling Pathway Context	CDK8/19 phosphorylate STAT1-S727; this phosphorylation is important for the full transcriptional activity of STAT1 [2] [3].

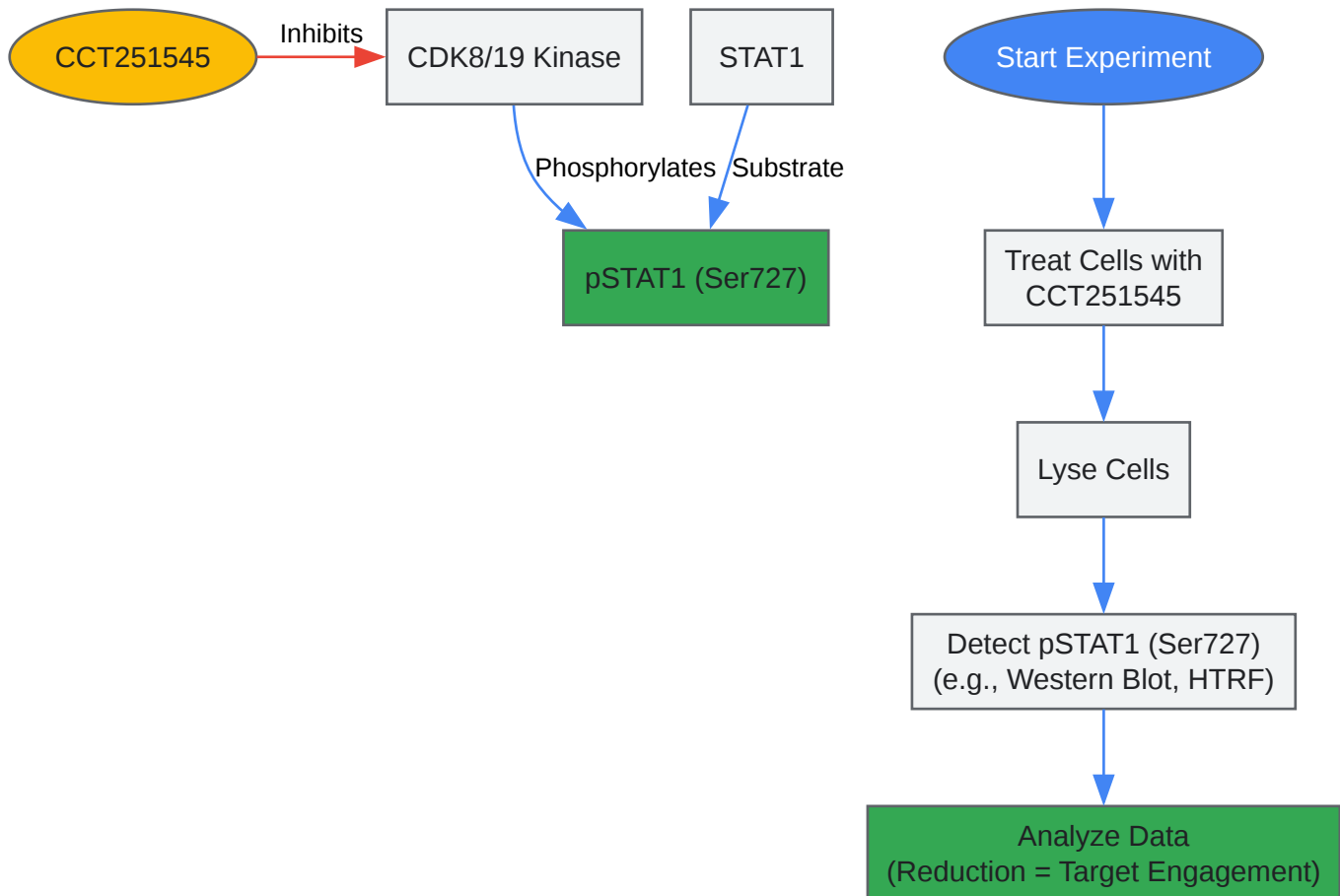
Frequently Asked Questions & Troubleshooting

Here are answers to common technical questions and guidance for troubleshooting experiments based on the search findings.

- **Q1: What is the scientific basis for using pSTAT1 (Ser727) as a biomarker for CCT251545?** The role of CDK8/19 in phosphorylating STAT1 at Ser727 was a key finding from the target identification work for **CCT251545**. Researchers used an unbiased chemical proteomics approach with a derivative of **CCT251545** to pull down direct binding partners from cell lysates. CDK8 and CDK19 were identified as the highest-affinity kinase targets. Subsequent validation confirmed that modulating CDK8/19 activity with **CCT251545** directly affected the phosphorylation levels of STAT1 at Ser727, making it a specific and relevant biomarker for target engagement [1] [2].
- **Q2: What are the recommended methods for detecting pSTAT1 in this context?** The original study used **Cellular Thermal Shift Assay (CETSA)** and Western blotting to confirm target engagement and demonstrate the reduction of pSTAT1-S727 in SW620 human colorectal cancer cells upon treatment with **CCT251545** [2]. Furthermore, a commercial **HTRF (Homogeneous Time-Resolved Fluorescence)** assay kit is available for the quantitative detection of STAT1 phosphorylated at Tyrosine 701 (pSTAT1-Y701) [4]. This shows that robust, plate-based immunoassays are a viable method for detecting STAT1 phosphorylation. However, you would need to find a specific kit or antibody validated for the Ser727 site.
- **Q3: I am not observing a change in pSTAT1 (Ser727) upon CCT251545 treatment. What could be wrong?**
 - **Cell Model Validation:** Ensure your cell model is appropriate. The biomarker was established in colorectal cancer cells with constitutively active WNT signaling (e.g., SW620, LS174T). Confirm that your cell line expresses CDK8/19 and the relevant signaling pathways.
 - **Antibody Specificity:** Verify that your phospho-specific antibody (anti-pSTAT1-S727) is specific and validated for use in your application (e.g., Western blot, immunofluorescence). Include both positive and negative controls if possible.
 - **Inhibitor Activity:** Check the potency and solubility of your **CCT251545**. The original study used a potent and cell-permeable compound (Type I inhibitor), which is crucial for cell-based activity [1] [2].
 - **Experimental Conditions:** Optimize treatment time and concentration. Phosphorylation events can be rapid and transient.

Experimental Pathway & Workflow

The following diagram illustrates the established signaling relationship between **CCT251545**, CDK8/19, and the STAT1 biomarker, and outlines the key experimental steps for its validation.



[Click to download full resolution via product page](#)

Important Technical Notes

- **Specific Phosphorylation Sites:** It is critical to distinguish between different STAT1 phosphorylation sites. The biomarker for **CCT251545** is **Ser727** [1] [2]. Phosphorylation at **Tyr701** is typically mediated by JAK kinases in response to interferon signaling [4] [5], while **Thr749** phosphorylation is linked to TLR4 signaling [5]. Ensure your detection method is specific to Ser727.
- **Assay Kit Status:** The HTRF assay kit identified in the search results is for **Phospho-STAT1 (Tyr701)** [4]. The product information was found on a Revvity (formerly PerkinElmer) webpage. **You**

must check the manufacturer's website directly to confirm the current availability and specifications of kits for detecting **Phospho-STAT1 (Ser727)**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A selective chemical probe for exploring the role of CDK8 ... [pubmed.ncbi.nlm.nih.gov]
2. A selective chemical probe for exploring the role of CDK8 and ... [pmc.ncbi.nlm.nih.gov]
3. Phosphorylation of the Stat1 transactivating domain is ... [pmc.ncbi.nlm.nih.gov]
4. HTRF Human and Mouse Phospho-STAT1 (Tyr701) ... [revvity.com]
5. Distinct Phosphorylation of STAT1 Confers Distinct DNA ... [scientificarchives.com]

To cite this document: Smolecule. [CCT251545 biomarker validation STAT1 phosphorylation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522971#cct251545-biomarker-validation-stat1-phosphorylation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com